

Application Notes and Protocols for the Analysis of Dimefox in Soil

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Compound of Interest

Compound Name: Dimefox

Cat. No.: B150142

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Introduction

Dimefox is an organophosphate insecticide and acaricide.[1] Due to its potential toxicity, monitoring its residues in soil is crucial for environmental and food safety. This document provides a detailed application note and protocol for the preparation and analysis of **Dimefox** in soil samples using the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology, followed by analysis with Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The QuEChERS method offers a simple, fast, and cost-effective approach for the extraction of a wide range of pesticides from complex matrices like soil.[2]

Physicochemical Properties of Dimefox

A sound understanding of the physicochemical properties of **Dimefox** is essential for developing an effective analytical method.

Property	Value	Reference
Molecular Formula	C ₄ H ₁₂ FN ₂ OP	[3]
Molecular Weight	154.12 g/mol	[3]
Appearance	Colorless liquid	[1]
Odor	Fishy	[1]
Solubility in Water	Miscible	[3]
Vapor Pressure	14663 mPa	[1]

Experimental Protocols

Soil Sample Preparation using the QuEChERS Method

This protocol is based on the widely used QuEChERS method, which involves an initial extraction with acetonitrile followed by a cleanup step to remove interfering matrix components. [2] Both the Association of Official Analytical Chemists (AOAC) and European Committee for Standardization (CEN) have established standard QuEChERS methods.[2]

Materials:

- Homogenized soil sample
- 50 mL centrifuge tubes with screw caps
- Acetonitrile (ACN)
- QuEChERS extraction salt packet (e.g., AOAC 2007.01 formulation: 6 g anhydrous magnesium sulfate (MgSO₄), 1.5 g anhydrous sodium acetate (NaOAc))
- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) sorbent and anhydrous MgSO₄. For soils with high organic matter, C18 or graphitized carbon black (GCB) may be included.
- Centrifuge

- Vortex mixer

Procedure:

- **Sample Weighing:** Weigh 15 g of a representative, homogenized soil sample into a 50 mL centrifuge tube.
- **Solvent Addition:** Add 15 mL of 1% acetic acid in acetonitrile to the tube.
- **Extraction:** Cap the tube and shake vigorously for 1 minute. A mechanical shaker can be used for consistency.
- **Salt Addition:** Add the contents of the QuEChERS extraction salt packet to the tube.
- **Second Extraction:** Immediately cap and shake vigorously for 1 minute.
- **Centrifugation:** Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes to separate the phases.
- **d-SPE Cleanup:** Transfer an aliquot of the upper acetonitrile layer into a d-SPE tube.
- **Vortexing:** Vortex the d-SPE tube for 1 minute to ensure thorough mixing.
- **Second Centrifugation:** Centrifuge the d-SPE tube at a higher speed (e.g., $10,000 \times g$) for 5 minutes to pellet the sorbent.
- **Final Extract:** The supernatant is the final, cleaned extract. Transfer an aliquot into an autosampler vial for GC-MS/MS or LC-MS/MS analysis.

Instrumental Analysis

GC-MS/MS is a highly sensitive and selective technique for the analysis of many organophosphorus pesticides.

Typical GC-MS/MS Parameters:

Parameter	Setting
Gas Chromatograph	Agilent 7890B GC or equivalent
Mass Spectrometer	Agilent 7000D Triple Quadrupole MS or equivalent
Injection Mode	Splitless
Injector Temperature	250 °C
Carrier Gas	Helium
Column	HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 µm or equivalent
Oven Program	70 °C (2 min), ramp to 150 °C at 25 °C/min, then to 300 °C at 5 °C/min, hold for 5 min
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

Dimefox MRM Transitions (Hypothetical):

Since specific validated MRM transitions for **Dimefox** are not readily available in the provided search results, the following are hypothetical transitions based on its structure (precursor ion m/z 154) and common fragmentation patterns of organophosphorus pesticides. These would require experimental verification.

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
154	110	10	50
154	79	20	50

LC-MS/MS is particularly suitable for more polar organophosphorus pesticides that are not readily amenable to GC analysis.

Typical LC-MS/MS Parameters:

Parameter	Setting
Liquid Chromatograph	Agilent 1290 Infinity II LC or equivalent
Mass Spectrometer	Agilent 6470 Triple Quadrupole MS or equivalent
Column	ZORBAX Eclipse Plus C18, 2.1 x 100 mm, 1.8 μ m or equivalent
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	5% B to 95% B over 10 minutes, hold for 2 minutes, then re-equilibrate
Flow Rate	0.3 mL/min
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	4000 V
Gas Temperature	300 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

Dimefox MRM Transitions (Hypothetical):

Similar to the GC-MS/MS transitions, these are hypothetical and require optimization. The precursor ion would be the protonated molecule $[M+H]^+$ with m/z 155.

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
155	110	10	50
155	60	25	50

Data Presentation

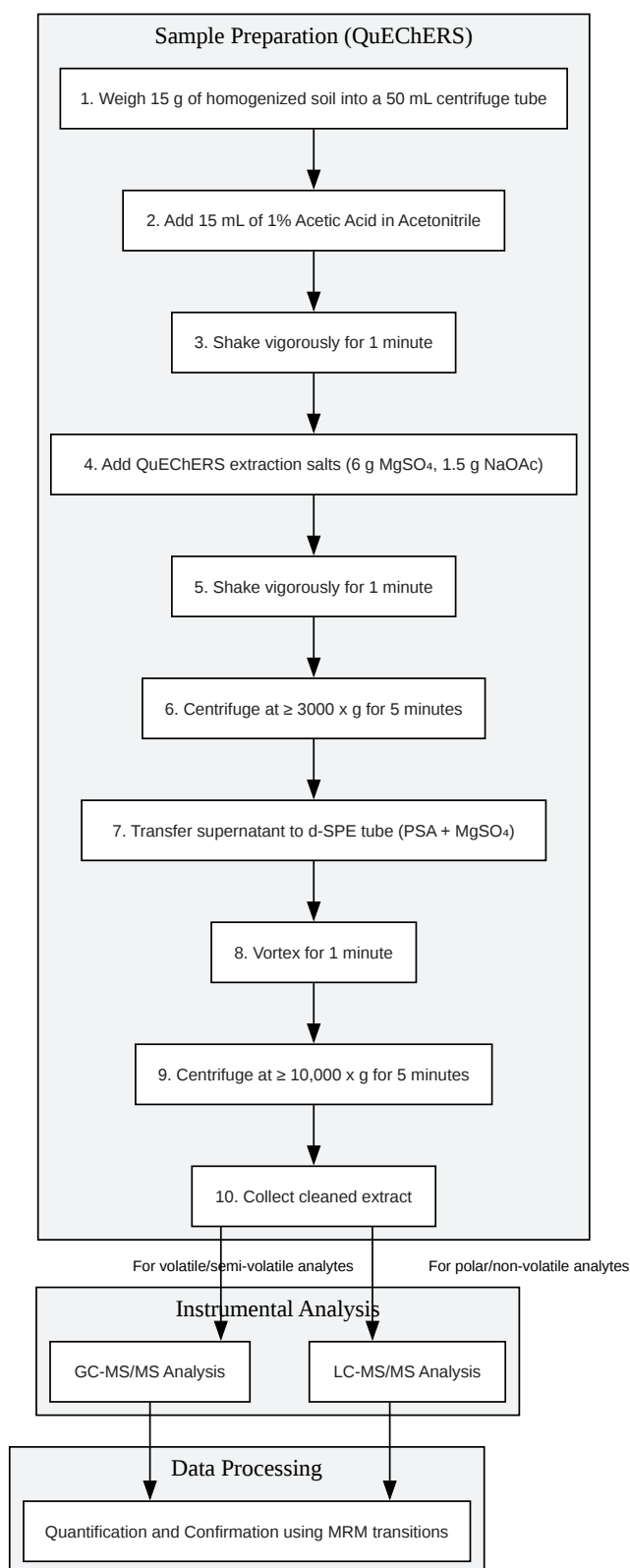
The performance of the analytical method is typically evaluated through validation studies that determine recovery, precision (relative standard deviation, RSD), limit of detection (LOD), and limit of quantification (LOQ). While specific data for **Dimefox** in soil is not readily available in recent literature, the following table presents expected performance data based on the analysis of other organophosphorus pesticides in soil using the QuEChERS method.^{[4][5]}

Expected Performance Data for **Dimefox** in Soil:

Parameter	Expected Value
Recovery	70 - 120%
Precision (RSD)	< 20%
Limit of Detection (LOD)	0.1 - 10 µg/kg
Limit of Quantification (LOQ)	0.5 - 25 µg/kg

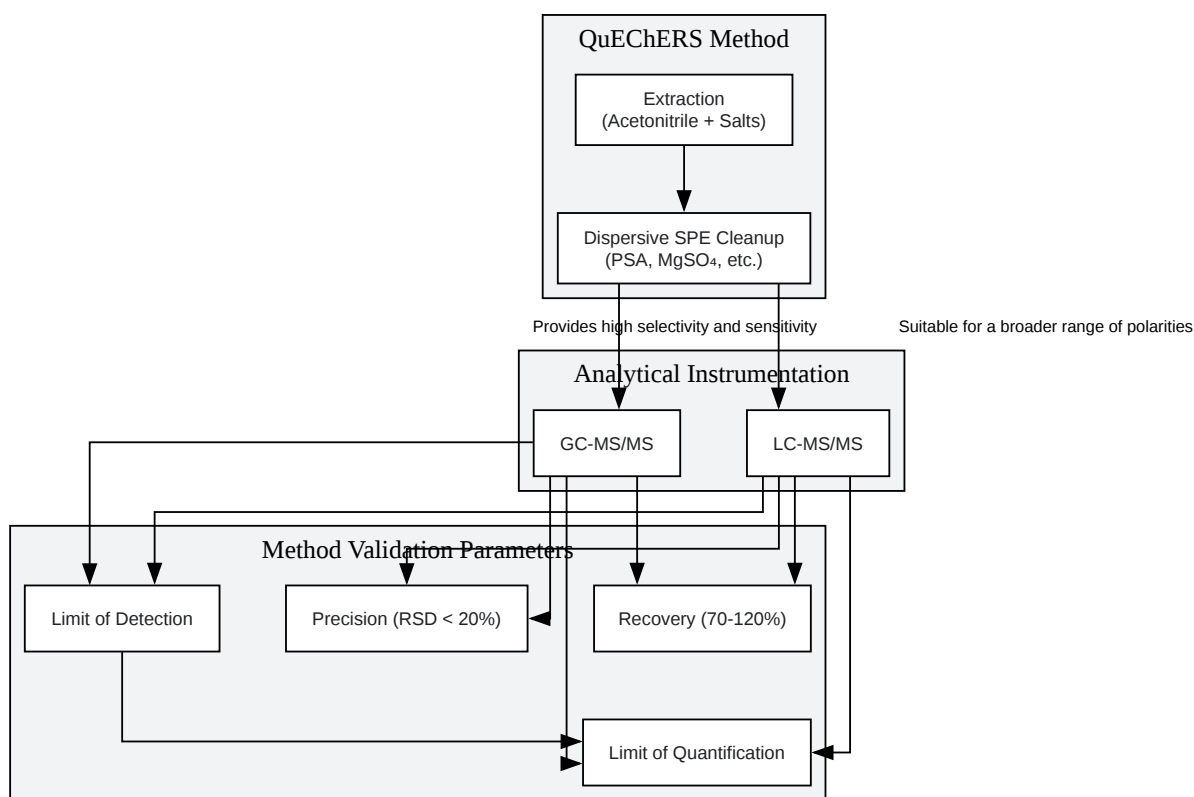
Note: These are representative values and should be experimentally determined for **Dimefox** in the specific soil matrix being analyzed.

Visualizations



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Caption: Experimental workflow for **Dimefox** analysis in soil.



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Caption: Key components of the **Dimefox** analysis method.

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